

An In-depth Technical Guide to 5,7-Dihydroxy-4'-methoxyflavanone (Isosakuranetin)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5,7-Dihydroxy-4'-methoxyflavanone

Cat. No.: B15151099

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Introduction

5,7-Dihydroxy-4'-methoxyflavanone, more commonly known as isosakuranetin, is a naturally occurring flavanone, a class of flavonoids characterized by their C6-C3-C6 backbone.^[1] This compound is an O-methylated derivative of naringenin and is found in a variety of botanicals, most notably in citrus fruits such as sweet oranges and bergamot.^{[2][3]} Isosakuranetin has garnered significant interest within the scientific community for its diverse pharmacological activities, positioning it as a promising candidate for further investigation in drug discovery and development. This guide provides a comprehensive overview of its molecular characteristics, chemical properties, and biological activities, along with detailed experimental protocols for its analysis and evaluation.

Molecular and Physicochemical Properties

The fundamental molecular and physicochemical properties of isosakuranetin are crucial for its handling, formulation, and interpretation of its biological effects. These properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ O ₅	[4]
Molecular Weight	286.28 g/mol	[4]
CAS Number	480-43-3	[4]
IUPAC Name	(2S)-5,7-dihydroxy-2-(4-methoxyphenyl)-2,3-dihydro-4H-1-benzopyran-4-one	[3]
Synonyms	4'-Methylnaringenin, Citrifoliol	[1]
Melting Point	193-194°C	[5]
Solubility	Soluble in DMSO, methanol, and ethanol. Practically insoluble in water.	[2][6][7]
logP	2.95	[7]
pKa (Strongest Acidic)	8.3 (Predicted)	[7]

Spectroscopic Data

The structural elucidation of isosakuranetin is confirmed through various spectroscopic techniques. The following are characteristic spectral data:

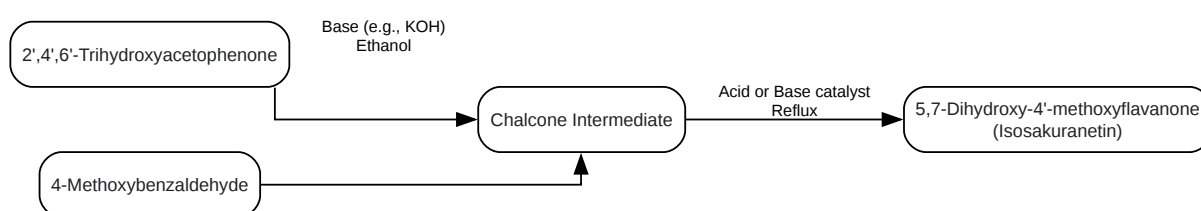
- ¹H NMR:** The proton NMR spectrum of a related flavanone, 5,4'-dihydroxy-7-methoxy flavanone, shows characteristic signals for the flavanone core, including signals in the aromatic region (δ 6-8 ppm) and signals corresponding to the C2 and C3 protons of the C-ring (δ 2.3-5.5 ppm).[8]
- ¹³C NMR:** The carbon NMR spectrum provides detailed information about the carbon skeleton of the molecule.[4]
- Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight of isosakuranetin.[4]

- Infrared (IR) Spectroscopy: The IR spectrum reveals the presence of key functional groups, such as hydroxyl (-OH) and carbonyl (C=O) groups.[4]

Synthesis

The synthesis of flavanones like isosakuranetin typically proceeds through a Claisen-Schmidt condensation to form a chalcone, followed by an intramolecular cyclization. A general synthetic approach is outlined below.

General Synthetic Pathway for Flavanones



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Caption: General synthetic pathway for **5,7-dihydroxy-4'-methoxyflavanone**.

Biological Activities and Mechanisms of Action

Isosakuranetin exhibits a broad range of biological activities, making it a molecule of significant interest for therapeutic applications.

TRPM3 Channel Inhibition and Antinociceptive Effects

Isosakuranetin is a potent inhibitor of the Transient Receptor Potential Melastatin 3 (TRPM3) ion channel.[3] This inhibition is selective, as it does not significantly affect other related channels like TRPM1, TRPM8, or TRPV1.[2] The blockade of TRPM3 channels by isosakuranetin has been linked to its antinociceptive effects. In animal models, it has been shown to increase the pain latency in hot plate tests and reduce nocifensive behaviors induced by TRPM3 agonists.[2]

Cardiovascular Effects

Studies have indicated that isosakuranetin can lower systolic blood pressure in spontaneously hypertensive rats.[2] This suggests a potential role for isosakuranetin in the management of hypertension.

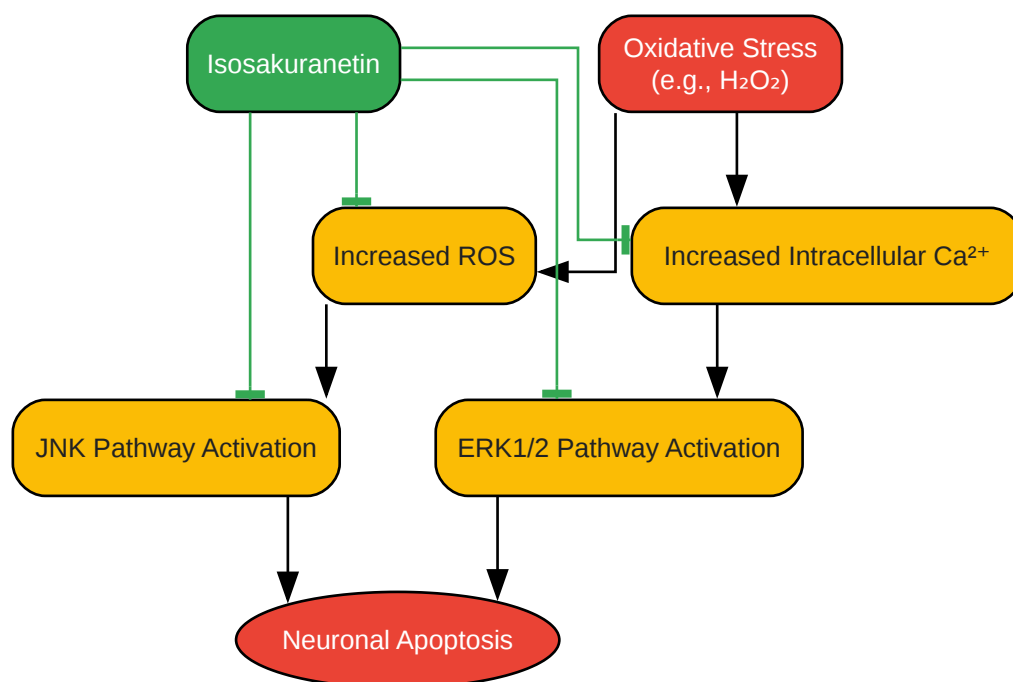
Neuroprotective Properties

Isosakuranetin has demonstrated neuroprotective effects in cellular models. It has been shown to protect PC12 cells from hydrogen peroxide-induced oxidative stress by modulating reactive oxygen species, intracellular calcium levels, and key signaling pathways such as JNK and ERK1/2.[2]

Antimicrobial and Antiparasitic Activity

The compound has also been reported to have antimicrobial activity against pathogens like *Mycobacterium tuberculosis* and *Cryptococcus neoformans*. [2] Furthermore, it has shown trypanocidal effects against *Trypanosoma cruzi*, the parasite responsible for Chagas disease. [2]

Proposed Neuroprotective Signaling Pathway



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Caption: Proposed mechanism of neuroprotection by isosakuranetin.

Experimental Protocols

The following section provides a detailed protocol for a common in vitro assay used to assess the cytotoxic or protective effects of compounds like isosakuranetin.

MTT Assay for Cell Viability

Objective: To determine the effect of isosakuranetin on the viability of a specific cell line.

Materials:

- Isosakuranetin
- Cell line of interest (e.g., PC12 for neuroprotection studies)
- Complete cell culture medium
- Phosphate-buffered saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- 96-well cell culture plates
- Multichannel pipette
- Microplate reader

Protocol:

- Cell Seeding:
 - Trypsinize and count the cells.

- Seed the cells in a 96-well plate at a density of 1×10^4 cells/well in 100 μ L of complete culture medium.
- Incubate the plate for 24 hours at 37°C in a humidified atmosphere with 5% CO₂ to allow for cell attachment.
- Compound Treatment:
 - Prepare a stock solution of isosakuranetin in DMSO.
 - Prepare serial dilutions of isosakuranetin in complete culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration in all wells is the same and does not exceed a non-toxic level (typically <0.5%).
 - After 24 hours of incubation, remove the medium from the wells and replace it with 100 μ L of the medium containing different concentrations of isosakuranetin. Include a vehicle control (medium with the same concentration of DMSO as the treatment wells) and a blank control (medium only).
 - Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- MTT Addition:
 - After the treatment period, add 10 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate the plate for 3-4 hours at 37°C. During this time, viable cells will reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization:
 - Carefully remove the medium from each well.
 - Add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 10-15 minutes to ensure complete dissolution.
- Data Acquisition:

- Measure the absorbance of each well at 570 nm using a microplate reader. Use a reference wavelength of 630 nm to subtract background absorbance.
- Data Analysis:
 - Subtract the absorbance of the blank control from all other readings.
 - Calculate the percentage of cell viability for each treatment group relative to the vehicle control using the following formula:
 - $\% \text{ Cell Viability} = (\text{Absorbance of treated cells} / \text{Absorbance of control cells}) \times 100$

Workflow for MTT Assaydot

```
digraph "MTT_Workflow" { graph [rankdir="TB", splines=ortho]; node [shape=box, style="rounded, filled", fontname="Arial", fontsize=10, fillcolor="#4285F4", fontcolor="#FFFFFF"]; edge [fontname="Arial", fontsize=9];
```

```
}
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- To cite this document: BenchChem. [An In-depth Technical Guide to 5,7-Dihydroxy-4'-methoxyflavanone (Isosakuranetin)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15151099/docs#an-in-depth-technical-guide-to-5-7-dihydroxy-4-methoxyflavanone-isosakuranetin>]

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